

Spectroscopic and Physicochemical Data

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Compound of Interest

Compound Name: QM31

Cat. No.: B15583566

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The structural and physicochemical properties of **QM31** (Isocorydine) have been characterized using various spectroscopic techniques. A summary of this data is presented below.

Table 1: Physicochemical and Spectroscopic Data for **QM31** (Isocorydine)

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₃ NO ₄	[1]
Molecular Weight	341.4 g/mol	[1]
IUPAC Name	(6aS)-1,2,10-trimethoxy-6-methyl-5,6,6a,7-tetrahydro-4H-dibenzo[de,g]quinolin-11-ol	[1]
CAS Number	475-67-2	[1]
pKa	11.75	[2]
UV-Vis Absorption	Peaks observed between 338 and 664 nm in plant extracts containing aporphine alkaloids.	[2]
¹³ C NMR Spectroscopy	Spectral data is available in the SpectraBase database.	[1]
Mass Spectrometry	GC-MS and MS-MS data are available in the SpectraBase and Human Metabolome Database (HMDB).	[1][3]

Biological Activity and Quantitative Data

QM31 exhibits a range of biological activities, most notably anticancer and anti-inflammatory effects. The following tables summarize the quantitative data from various in vitro and in vivo studies.

Table 2: In Vitro Anticancer Activity of **QM31** (Isocorydine) and its Derivatives

Cell Line	Compound	IC ₅₀ Value (μM)	Assay Duration (hours)	Reference
Hepatocellular Carcinoma (HCC)				
Huh-7	Isocorydine + Doxorubicin	CI = 0.605	48	[4]
Hep-G2	Isocorydine + Doxorubicin	CI = 0.644	48	[4]
SNU-449	Isocorydine + Doxorubicin	CI = 0.804	48	[4]
SNU-387	Isocorydine + Doxorubicin	CI = 0.707	48	[4]
HepG2	Isocorydione (2)	212.46	Not Specified	[5]
HepG2	8-Amino-isocorydine (8)	56.18	48	[6]
HepG2	6a,7-dihydrogen-isocorydione (10)	20.42	48	[6]
Lung Cancer				
A549	Isocorydione (2)	186.97	Not Specified	[5]
A549	8-Amino-isocorydine (8)	7.53	48	[6]
A549	6a,7-dihydrogen-isocorydione (10)	8.59	48	[6]
Gastric Cancer				
SGC7901	Isocorydione (2)	197.73	Not Specified	[5]
SGC7901	8-Amino-isocorydine (8)	14.80	48	[6]

SGC7901	6a,7-dihydrogen-isocorydione (10)	14.03	48	[6]
Oral Squamous Carcinoma (OSCC)				
Cal-27	Isocorydine (0.60 mM)	50.47% inhibition	Not Specified	
Cal-27	Isocorydine (2.40 mM)	>97% inhibition	72	
Human Gingival Fibroblasts (HGF)				
HGF	Isocorydine (0.60 mM)	6.49% inhibition	Not Specified	
HGF	Isocorydine (2.40 mM)	31.01% inhibition	72	

CI: Combination Index. A CI < 1 indicates a synergistic effect.

Table 3: In Vivo Anticancer Activity of **QM31** (Isocorydine)

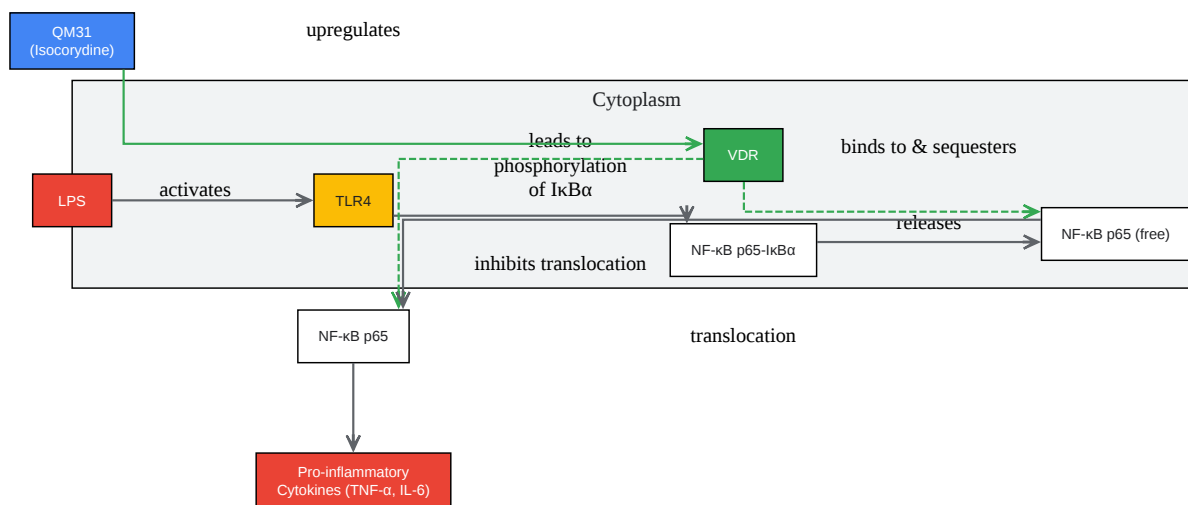
Animal Model	Treatment	Dosage	Outcome	Reference
Nude mice with side population cell-induced tumors	Isocorydine	Not Specified	Selectively reduced the size and weight of tumor masses.	[5]
Murine sarcoma S180-bearing mice	Isocorydione (2)	Not Specified	Inhibited tumor growth.	[5]
Murine hepatoma H22-induced tumors	8-acetamino-isocorydine (11)	Not Specified	Good inhibitory effect on tumor growth.	[5]
Hepatocellular Carcinoma Xenograft	Isocorydine (intraperitoneal injection)	0.4 mg/kg; every 2 days for 2 weeks	Retarded tumor growth.	[4]
Hepatocellular Carcinoma Xenograft	Isocorydine + Doxorubicin	Not Specified	Significantly inhibited tumor growth.	[4]

Signaling Pathways and Mechanisms of Action

QM31 exerts its biological effects through the modulation of several key signaling pathways. The primary mechanisms identified are the inhibition of the NF- κ B pathway, induction of G2/M cell cycle arrest, and disruption of cancer cell metabolism.

Inhibition of the NF- κ B Signaling Pathway

QM31 has been shown to have anti-inflammatory effects by inhibiting the NF- κ B signaling pathway. It upregulates the Vitamin D Receptor (VDR), which in turn inhibits the translocation of the NF- κ B p65 subunit into the nucleus.[7] This prevents the transcription of pro-inflammatory cytokines.

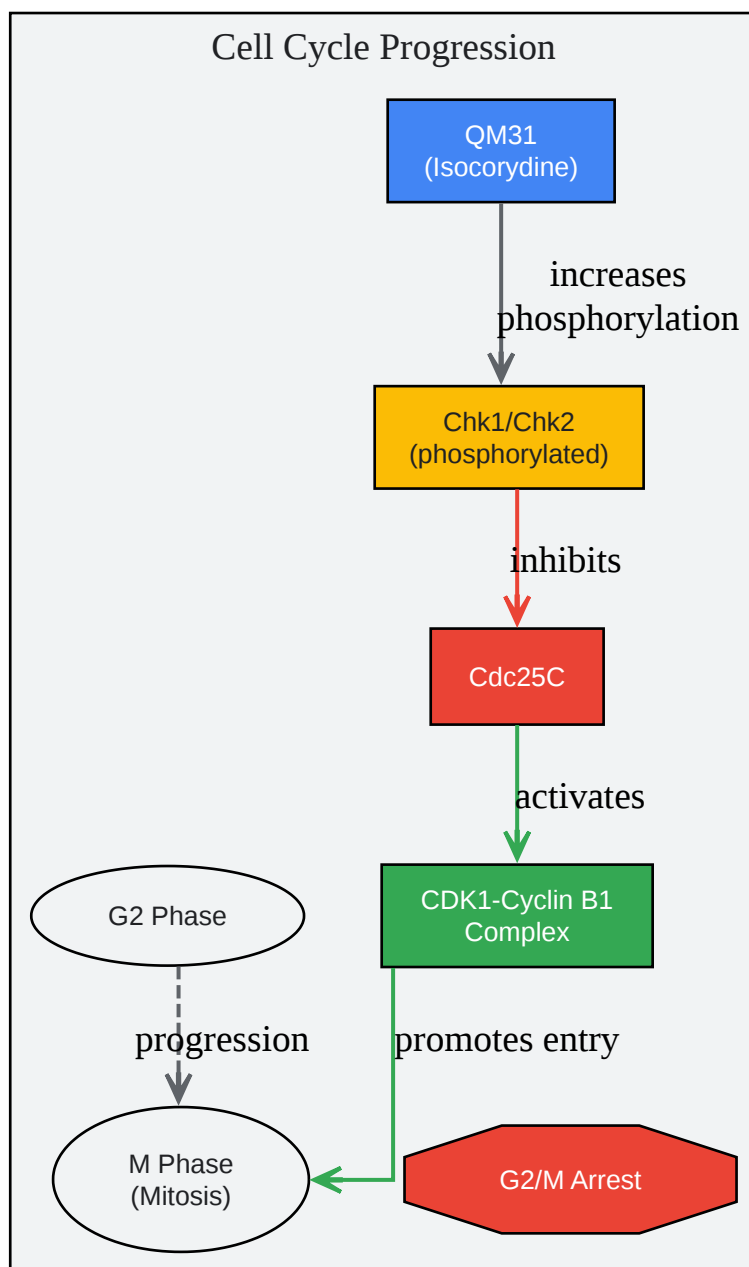


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Caption: **QM31** inhibits NF-κB signaling by upregulating VDR.

Induction of G2/M Cell Cycle Arrest

In hepatocellular carcinoma cell lines, **QM31** induces G2/M phase cell cycle arrest.[8] This is achieved by increasing the expression of Cyclin B1 and phosphorylated CDK1, which is a consequence of decreased expression and activation of Cdc25C. The phosphorylation of Chk1 and Chk2 is also increased following treatment with **QM31**.



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